

In-Depth Technical Guide: 3,5-Dimethyl-2-vinylpyrazine-d3

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Compound of Interest

Compound Name: 3,5-Dimethyl-2-vinylpyrazine-d3

Cat. No.: B12363752

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dimethyl-2-vinylpyrazine-d3 is the deuterated isotopologue of 3,5-dimethyl-2-vinylpyrazine, a naturally occurring volatile organic compound found in various food products, contributing to their characteristic aroma. The incorporation of deuterium atoms into the vinyl group of the molecule makes it a valuable tool in analytical chemistry, primarily as an internal standard for quantitative analysis by mass spectrometry-based techniques. This guide provides a comprehensive overview of the molecular properties, a plausible synthesis protocol, and its principal application in stable isotope dilution analysis (SIDA).

Core Molecular Data

The key quantitative data for **3,5-Dimethyl-2-vinylpyrazine-d3** are summarized in the table below, providing a clear comparison of its fundamental properties.

Property	Value
Molecular Formula	C ₈ H ₇ D ₃ N ₂
IUPAC Name	3,5-dimethyl-2-(1,2,2-trideuterioethenyl)pyrazine[1]
Molecular Weight	137.20 g/mol [1]
Exact Mass	137.103228565 Da[1]

Physicochemical Properties

Property	Value
XLogP3	1.4
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	1
Topological Polar Surface Area	25.8 Å ²
Heavy Atom Count	10
Formal Charge	0
Complexity	122

Experimental Protocols

While a specific, detailed synthesis protocol for **3,5-Dimethyl-2-vinylpyrazine-d3** is not readily available in the public domain, a plausible synthetic route can be devised based on established organic chemistry reactions for deuterated vinyl compounds. The following protocol outlines a potential two-step synthesis involving a Grignard reaction with a deuterated vinyl source followed by a coupling reaction.

Objective: To synthesize **3,5-Dimethyl-2-vinylpyrazine-d3**.

Materials:

- 2-Chloro-3,5-dimethylpyrazine
- Magnesium turnings
- Tribromoethylene-d3
- Anhydrous tetrahydrofuran (THF)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride solution
- Anhydrous sodium sulfate
- Standard laboratory glassware and inert atmosphere setup (e.g., Schlenk line)

Procedure:

Step 1: Preparation of Deuterated Vinyl Grignard Reagent (Vinyl-d₃-magnesium bromide)

- Under an inert atmosphere (argon or nitrogen), activate magnesium turnings in a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
- Add anhydrous THF to the flask to cover the magnesium turnings.
- Dissolve tribromoethylene-d₃ in anhydrous THF and add it to the dropping funnel.
- Add a small amount of the tribromoethylene-d₃ solution to the magnesium suspension to initiate the Grignard reaction. Initiation may be aided by gentle heating or the addition of a small crystal of iodine.
- Once the reaction has started, add the remaining tribromoethylene-d₃ solution dropwise at a rate that maintains a gentle reflux.

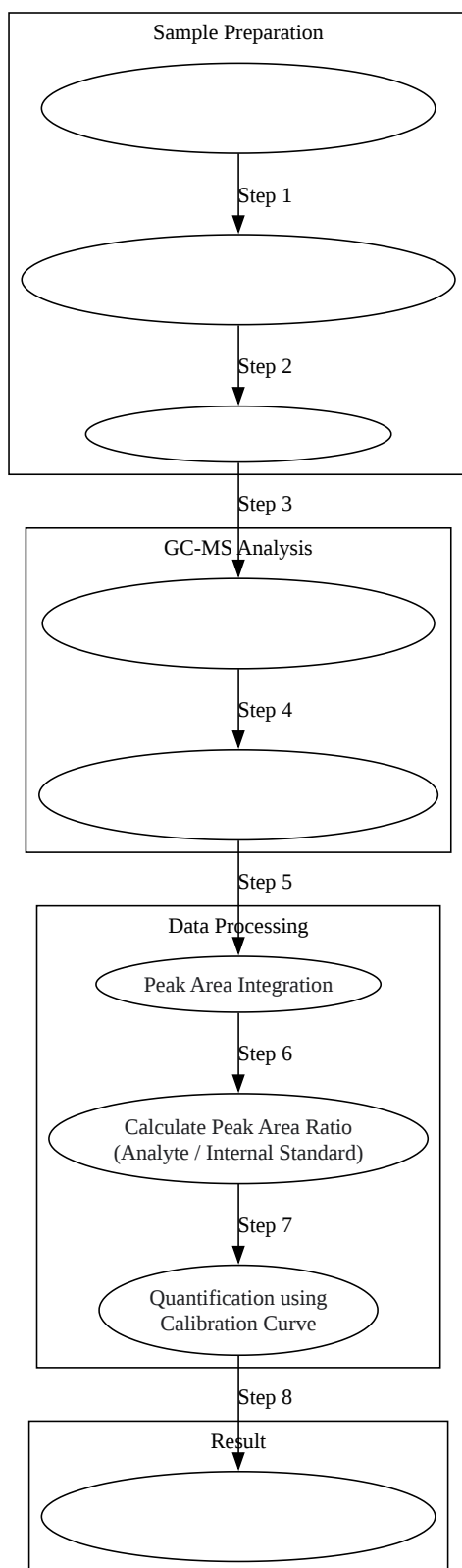
- After the addition is complete, continue to reflux the mixture for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- Cool the resulting dark solution of vinyl-d₃-magnesium bromide to room temperature for use in the next step.

Step 2: Cross-Coupling Reaction

- In a separate flame-dried flask under an inert atmosphere, dissolve 2-chloro-3,5-dimethylpyrazine and the palladium catalyst in anhydrous THF.
- Slowly add the prepared vinyl-d₃-magnesium bromide solution from Step 1 to the solution of 2-chloro-3,5-dimethylpyrazine and catalyst at room temperature with vigorous stirring.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature and quench it by the slow addition of a saturated aqueous ammonium chloride solution.
- Extract the aqueous layer with diethyl ether.
- Combine the organic layers and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **3,5-Dimethyl-2-vinylpyrazine-d₃**.

Applications in Quantitative Analysis

The primary application of **3,5-Dimethyl-2-vinylpyrazine-d₃** is as an internal standard in stable isotope dilution analysis (SIDA).^[2] This technique is a highly accurate method for quantifying analytes in complex matrices, such as food, beverages, and biological samples. The deuterated standard is chemically identical to the analyte of interest but has a different mass, allowing for precise quantification by mass spectrometry.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com